

Essential Safety and Logistics for Handling DL-Threonine

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Compound of Interest

Compound Name: DL-Threonine

Cat. No.: B051176

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For researchers, scientists, and drug development professionals, ensuring safe handling of laboratory chemicals is paramount. This guide provides immediate, essential safety and logistical information for the handling of **DL-Threonine**, including personal protective equipment (PPE) recommendations, operational plans, and disposal guidelines. While **DL-Threonine** is not classified as a hazardous substance, adherence to good laboratory practices minimizes risks and ensures a safe working environment.^[1]

Personal Protective Equipment (PPE)

When handling **DL-Threonine**, appropriate personal protective equipment should be worn to prevent direct contact.

PPE Category	Recommended Equipment
Eye/Face Protection	Wear safety glasses with side shields or chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [2] [3] [4]
Skin Protection	Chemical-resistant gloves, such as nitrile rubber, should be worn. Protective clothing is also recommended to prevent skin exposure.
Respiratory Protection	Under normal conditions with adequate ventilation, respiratory protection is not typically required. If dust formation is likely, a particulate filter respirator (such as a P1) should be used.

Glove Specifications (Nitrile Rubber)

Feature	Specification
Material Thickness	>0.11 mm
Breakthrough Time	>480 minutes

Operational Plan: From Receipt to Disposal

A systematic approach to handling **DL-Threonine** ensures safety and maintains the integrity of the compound.

1. Receiving and Storage: Upon receipt, inspect the container for any damage. Store in a cool, dry, and well-ventilated area. The recommended storage temperature is between 15–25 °C. Keep the container tightly closed to prevent contamination.

2. Handling:

- Ensure good ventilation to avoid the formation of dust.
- Avoid direct contact with skin and eyes.

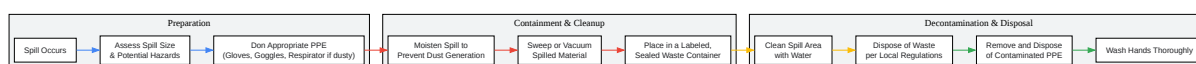
- Do not eat, drink, or smoke in the handling area.
 - Wash hands thoroughly after handling.
3. First Aid Measures: In case of accidental exposure, follow these first aid procedures:
- Inhalation: Move the person to fresh air.
 - Skin Contact: Remove contaminated clothing and rinse the skin with plenty of water.
 - Eye Contact: Immediately flush eyes with water for at least 15 minutes.
 - Ingestion: Rinse the mouth with water. If feeling unwell, seek medical attention.

Spill and Disposal Procedures

Accidental Release Measures: In the event of a spill, contain the material to prevent it from entering drains. Moisten the spilled solid to prevent dust formation and then carefully sweep or vacuum it into a designated waste container.

Disposal: **DL-Threonine** should be disposed of in accordance with all applicable federal, state, and local environmental regulations. It is not typically classified as hazardous waste, but it is important to consult local guidelines for proper disposal.

Workflow for Handling a **DL-Threonine** Spill



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Caption: Logical workflow for responding to a **DL-Threonine** spill.

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